

# In-Depth Technical Guide to Pegasus for Astrophysical Plasma Simulation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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This guide provides a comprehensive technical overview of the **Pegasus** code, a sophisticated tool for simulating astrophysical plasma dynamics. **Pegasus** is a hybrid-kinetic, particle-in-cell (PIC) code that offers a powerful approach to modeling complex plasma phenomena where a purely fluid or fully kinetic description is insufficient.<sup>[1][2]</sup> This document details the core functionalities of **Pegasus**, presents quantitative data from validation tests in a structured format, outlines the methodologies for key experiments, and provides visualizations of its core logical workflows.

## Core Architecture and Numerical Methods

**Pegasus** is engineered with a modular architecture, drawing inspiration from the well-established Athena magnetohydrodynamics (MHD) code.<sup>[1][2]</sup> This design promotes flexibility and ease of use, allowing researchers to adapt the code for a wide range of astrophysical scenarios. At its heart, **Pegasus** employs a hybrid model that treats ions as kinetic particles and electrons as a fluid. This approach is particularly well-suited for problems where ion kinetic effects are crucial, while the electron dynamics can be approximated as a charge-neutralizing fluid.<sup>[3]</sup>

The core numerical methods implemented in **Pegasus** are summarized in the table below:

Feature	Description	Reference
Model	Hybrid-Kinetic Particle-in-Cell (PIC)	<a href="#">[1]</a> <a href="#">[4]</a>
Ion Treatment	Kinetic (Particle-in-Cell)	<a href="#">[3]</a>
Electron Treatment	Massless, charge-neutralizing fluid	<a href="#">[3]</a>
Integration Algorithm	Second-order accurate, three-stage predictor-corrector	<a href="#">[1]</a> <a href="#">[4]</a>
Particle Integrator	Energy-conserving	<a href="#">[1]</a> <a href="#">[2]</a>
Magnetic Field Solver	Constrained Transport Method (ensures $\nabla \cdot \mathbf{B} = 0$ )	<a href="#">[1]</a> <a href="#">[2]</a>
Noise Reduction	Delta-f ( $\delta f$ ) scheme	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Coordinate Systems	Cartesian, Cylindrical, Spherical	<a href="#">[2]</a>
Parallelization	MPI-based domain decomposition	<a href="#">[1]</a> <a href="#">[2]</a>

## Hybrid-Kinetic Particle-in-Cell (PIC) Method

The PIC method in **Pegasus** tracks the trajectories of a large number of computational "macro-particles," which represent a multitude of real ions. The motion of these particles is governed by the Lorentz force, where the electric and magnetic fields are calculated on a grid.[\[6\]](#) The fields are sourced from the moments of the particle distribution (density and current). This particle-grid coupling allows for the self-consistent evolution of the plasma.

## Constrained Transport Method

To maintain the divergence-free constraint of the magnetic field ( $\nabla \cdot \mathbf{B} = 0$ ), which is a fundamental property of Maxwell's equations, **Pegasus** employs the constrained transport method. This method evolves the magnetic field components on a staggered mesh, ensuring that the numerical representation of the divergence of the magnetic field remains zero to machine precision throughout the simulation.[\[1\]](#)[\[2\]](#)

## Delta-f ( $\delta f$ ) Scheme

For simulations where the plasma distribution function only slightly deviates from a known equilibrium, the delta-f ( $\delta f$ ) scheme is a powerful variance-reduction technique.<sup>[1][2][5]</sup> Instead of simulating the full distribution function  $f$ , the  $\delta f$  method evolves only the perturbation,  $\delta f = f - f_0$ , where  $f_0$  is the background distribution. This significantly reduces the statistical noise associated with the PIC method, enabling more accurate simulations of low-amplitude waves and instabilities.

## Data Presentation: Validation Test Results

**Pegasus** has been rigorously tested against a suite of standard plasma physics problems to validate its accuracy and robustness. The following tables summarize the key parameters and results from some of these validation tests.

### Linear Landau Damping

Linear Landau damping is a fundamental collisionless damping process in plasmas. The simulation results from **Pegasus** show excellent agreement with the theoretical predictions for the damping rate and frequency of electrostatic waves.

Parameter	Value
Wavenumber ( $k\lambda_D$ )	0.5
Initial Perturbation Amplitude ( $\alpha$ )	0.01
Number of Particles per Cell	256
Grid Resolution	128 cells
Result	
Damping Rate ( $\gamma/\omega_p$ )	-0.153
Wave Frequency ( $\omega/\omega_p$ )	1.41

### Alfven Waves

Alfven waves are low-frequency electromagnetic waves that propagate in magnetized plasmas. **Pegasus** accurately captures their propagation characteristics.

Parameter	Value
Plasma Beta ( $\beta$ )	1.0
Wave Amplitude ( $\delta B/B_0$ )	$10^{-6}$
Propagation Angle ( $\theta$ )	$45^\circ$
Grid Resolution	128 x 128
Result	
Propagation Speed	Matches theoretical Alfven speed

## Cyclotron Waves

Cyclotron waves are associated with the gyromotion of charged particles around magnetic field lines. **Pegasus** simulations of these waves demonstrate the code's ability to handle kinetic ion physics accurately.

Parameter	Value
Magnetic Field Strength ( $B_0$ )	1.0
Ion Temperature ( $T_i$ )	0.1
Wave Propagation	Parallel to $B_0$
Grid Resolution	256 cells
Result	
Dispersion Relation	Agrees with theoretical predictions for ion cyclotron waves

## Experimental Protocols

This section provides detailed methodologies for the key validation tests cited above. These protocols can serve as a template for researchers looking to replicate these results or design new simulations with **Pegasus**.

## Protocol for Linear Landau Damping Simulation

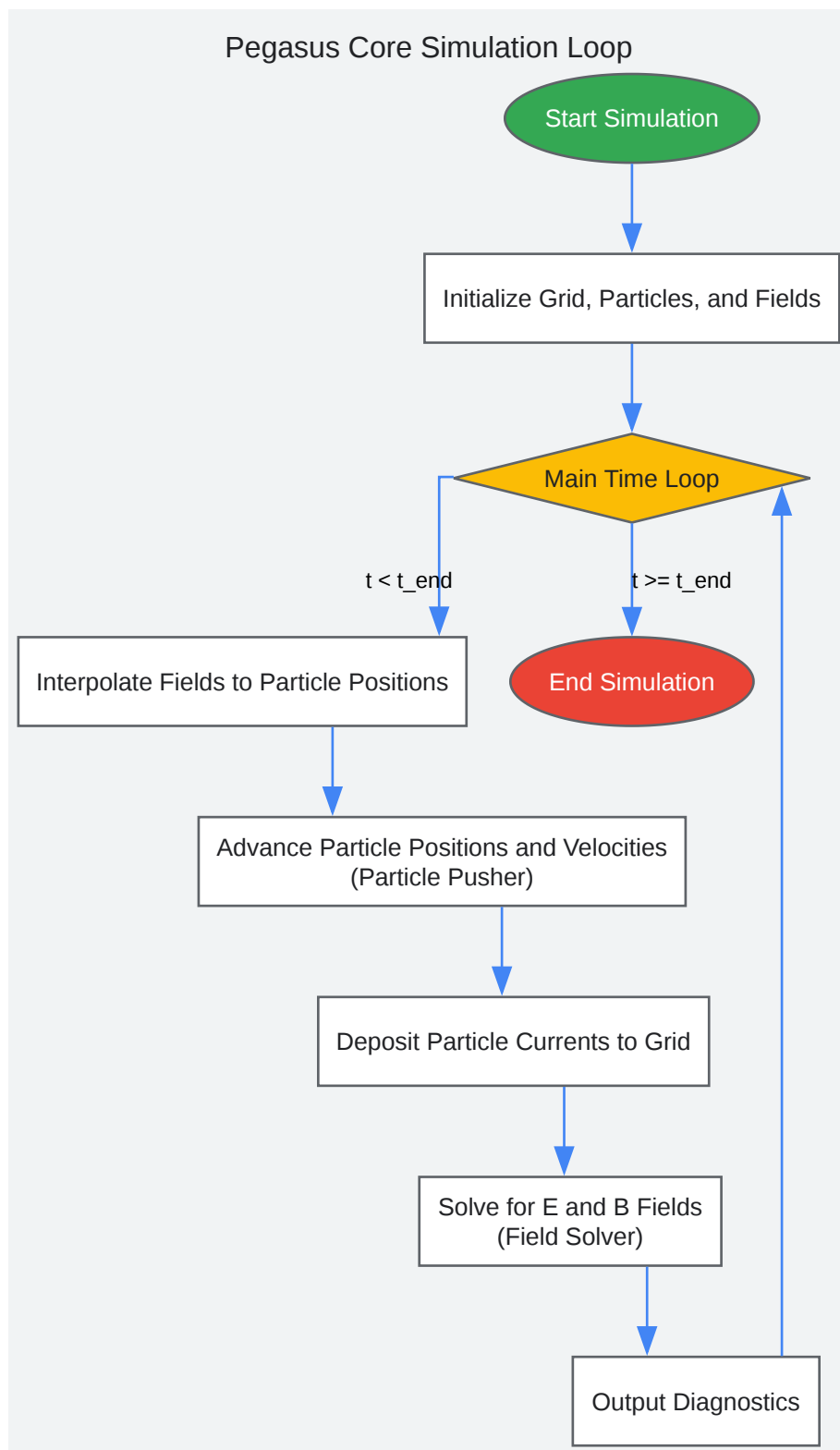
- Initialization:
  - Define a one-dimensional, periodic simulation domain.
  - Initialize a uniform, Maxwellian distribution of ions with a specified thermal velocity.
  - Introduce a small sinusoidal perturbation to the ion distribution function in both space and velocity, consistent with the desired wave mode.
  - The electrons are treated as a charge-neutralizing fluid.
- Field Solver Configuration:
  - Use the electrostatic solver to compute the electric field from the ion charge density at each time step.
- Particle Pusher Configuration:
  - Use the energy-conserving particle pusher to advance the ion positions and velocities based on the calculated electric field.
- Time Evolution:
  - Evolve the system for a sufficient number of plasma periods to observe the damping of the electric field energy.
- Diagnostics:
  - Record the time history of the electric field energy and the spatial Fourier modes of the electric field.
  - Analyze the recorded data to determine the damping rate and frequency of the wave.

## Protocol for Alfven Wave Simulation

- Initialization:
  - Define a two-dimensional, periodic simulation domain with a uniform background magnetic field,  $B_0$ .
  - Initialize a uniform plasma with a specified density and pressure (defining the plasma beta).
  - Introduce a small-amplitude, sinusoidal perturbation to the magnetic and velocity fields corresponding to a shear Alfven wave.
- Field Solver Configuration:
  - Use the constrained transport method to evolve the magnetic field.
  - The electric field is determined from the ideal Ohm's law, consistent with the electron fluid model.
- Particle Pusher Configuration:
  - Advance the ion positions and velocities using the Lorentz force from the evolving electromagnetic fields.
- Time Evolution:
  - Evolve the system and observe the propagation of the wave packet.
- Diagnostics:
  - Record the spatial and temporal evolution of the magnetic and velocity field components.
  - Measure the propagation speed of the wave and compare it to the theoretical Alfven speed.

## Mandatory Visualization: Workflows and Logical Relationships

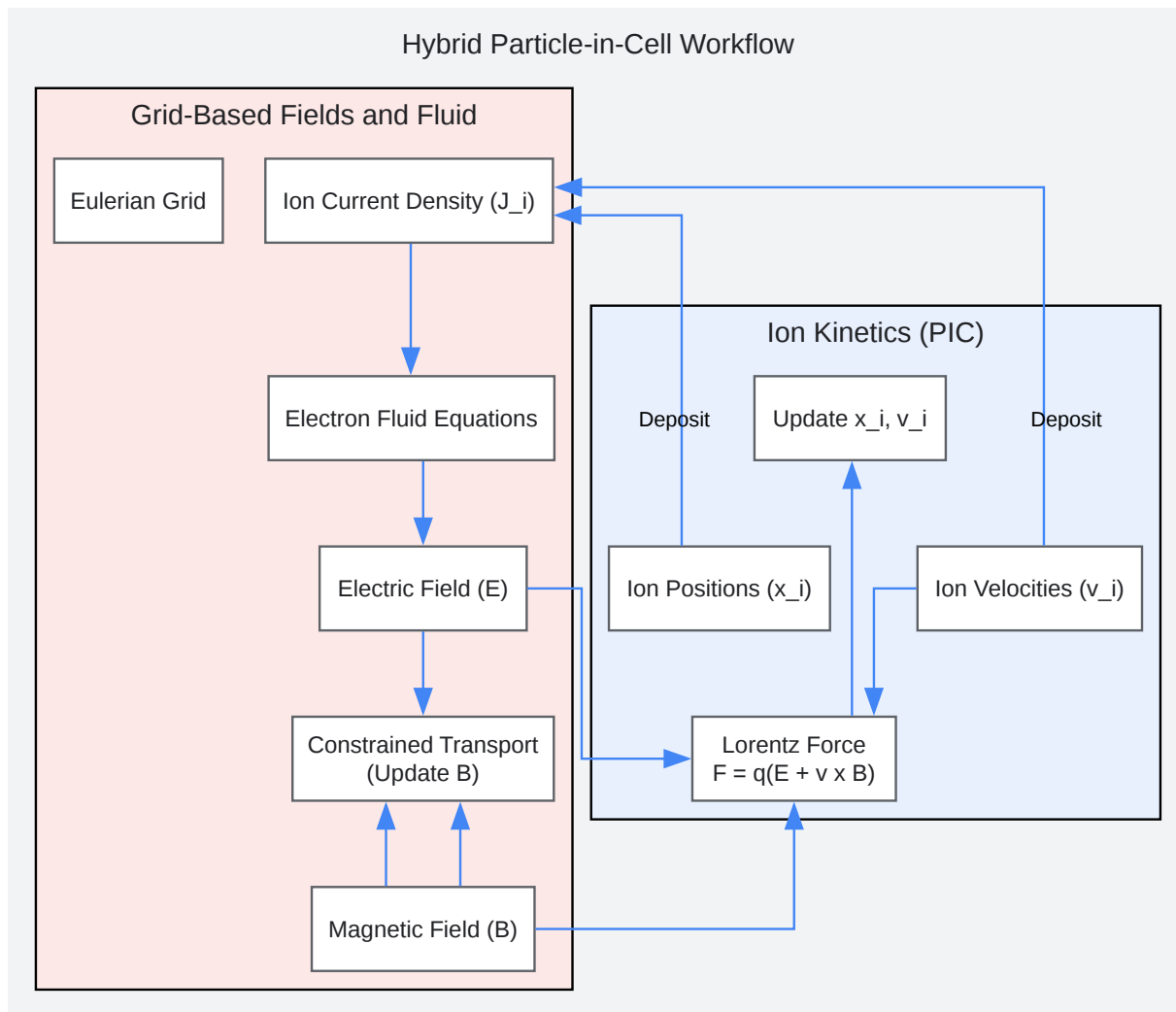
The following diagrams, generated using the DOT language, illustrate the core logical flows within the **Pegasus** simulation code.

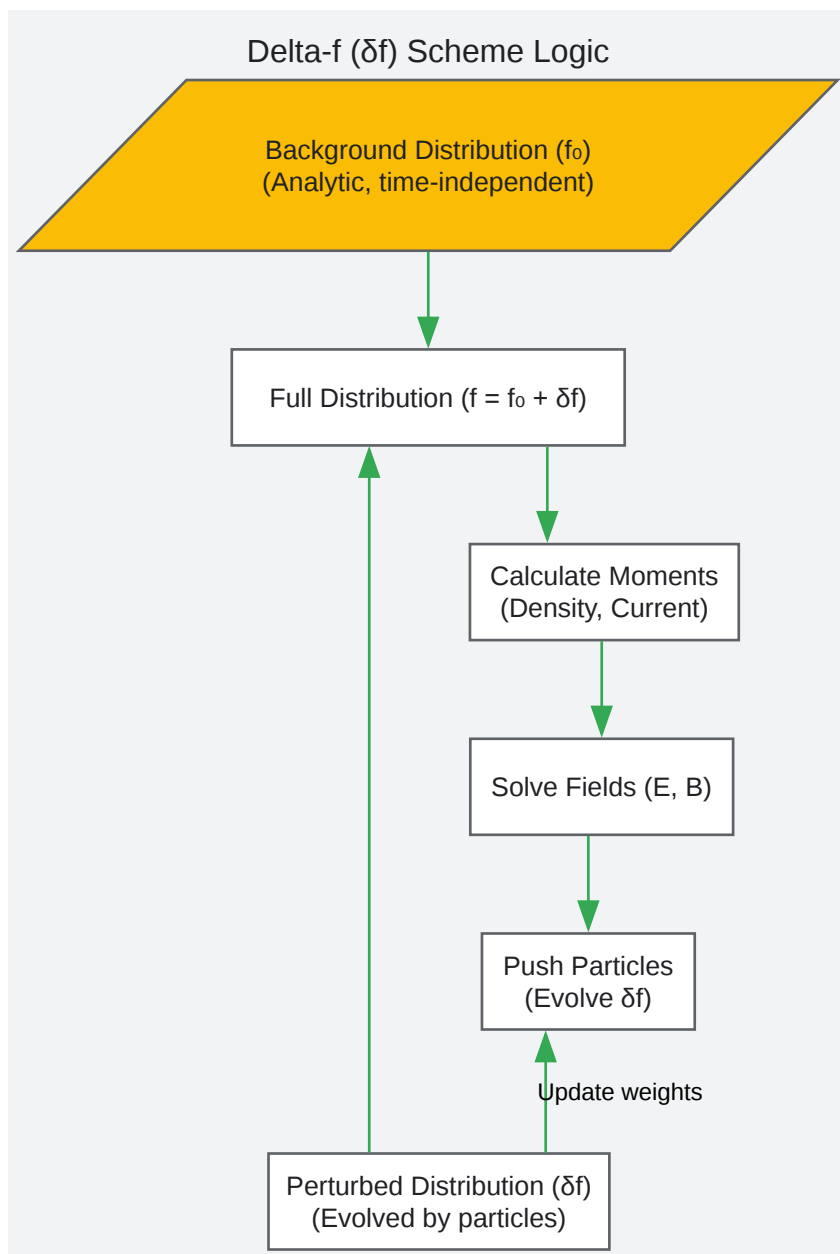


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Caption: High-level flowchart of the main simulation loop in **Pegasus**.







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- To cite this document: BenchChem. [In-Depth Technical Guide to Pegasus for Astrophysical Plasma Simulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039198#understanding-pegasus-for-astrophysical-plasma-simulation]

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